

# A Technical Guide to the Neutron Capture Cross-Section of Uranium-235

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## Compound of Interest

Compound Name: Uranium-236

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## Abstract

The neutron capture cross-section of Uranium-235 ( $^{235}\text{U}$ ), representing the reaction  $^{235}\text{U}(n,\gamma)^{236}\text{U}$ , is a fundamental parameter in nuclear reactor physics, criticality safety, and fuel cycle analysis. This reaction competes with the dominant neutron-induced fission in  $^{235}\text{U}$ . The production of **Uranium-236** ( $^{236}\text{U}$ ), a long-lived actinide, has significant implications for fuel performance and radioactive waste management. This technical guide provides an in-depth overview of the  $^{235}\text{U}(n,\gamma)^{236}\text{U}$  cross-section, presenting evaluated data, detailing the sophisticated experimental protocols used for its measurement, and illustrating the core nuclear processes and experimental workflows.

## Introduction

Uranium-235 is the primary fissile isotope used in the majority of the world's nuclear reactors. When a  $^{235}\text{U}$  nucleus absorbs a thermal neutron, it predominantly undergoes fission, releasing a significant amount of energy. However, in approximately 14.5% of these absorption events, the nucleus does not fission but instead de-excites by emitting gamma radiation, transmuting into **Uranium-236**.<sup>[1]</sup> This process is known as radiative capture.

The cross-section for this capture reaction is highly dependent on the energy of the incident neutron. Accurate knowledge of this cross-section across the full energy spectrum of a nuclear reactor—from thermal to fast energies—is critical. Discrepancies in this data can lead to

significant uncertainties in reactor performance calculations, such as the prediction of reactivity coefficients and the isotopic composition of spent nuclear fuel.[2] For instance, studies have shown that errors as large as 30% exist in major nuclear data evaluations for the capture cross-section in the 0.5-2.5 keV energy region.[3] This guide synthesizes current knowledge, focusing on the data, measurement techniques, and underlying processes.

## Quantitative Data Presentation

The neutron capture cross-section of  $^{235}\text{U}$  has been extensively studied and is compiled in various evaluated nuclear data libraries, such as ENDF/B, JEFF, and JENDL.[2][4] These libraries provide a comprehensive set of recommended cross-section values derived from experimental data and theoretical models. The data exhibits a complex structure, with a high value at thermal energies, a dense series of resonances at intermediate energies, and a smoother, lower value at fast energies.

The table below summarizes representative values for the  $^{235}\text{U}(n,\gamma)^{236}\text{U}$  reaction cross-section at key neutron energies, derived from the ENDF/B-VIII.0 library.[4][5]

Neutron Energy Range	Incident Neutron Energy	Capture Cross-Section (barns)	Data Source / Comment
Thermal	0.0253 eV (2200 m/s)	$98.8 \pm 0.8$	Standard thermal energy point.[6]
Resonance Region	1 - 1000 eV	Highly variable (many peaks)	Dominated by sharp, distinct resonance peaks.
8.79 eV	~140	Example of a prominent resonance peak.	Cross-section decreases between resonances.
35.19 eV	~100	Example of another resonance peak.	
Epithermal/Intermediate	1 keV	~5	
10 keV	~1.5		
Fast Region	100 keV	~0.4	
1 MeV	~0.1	In this region, fission is the dominant reaction.	

Note: 1 barn =  $10^{-24}$  cm<sup>2</sup>. The values in the resonance region are illustrative examples of peak cross-sections.

## Experimental Protocols

The measurement of the  $^{235}\text{U}(n,\gamma)$  cross-section is challenging due to the high probability of the competing fission reaction, which also produces a strong gamma-ray background. Modern experiments employ sophisticated techniques to overcome these challenges, primarily relying on the time-of-flight (TOF) method at pulsed neutron sources.

## Time-of-Flight (TOF) Technique

The TOF technique is the standard for high-resolution measurements of energy-dependent neutron cross-sections.[7][8] The general protocol is as follows:

- **Neutron Production:** A pulsed beam of charged particles (typically protons) from an accelerator strikes a heavy metal target (e.g., tungsten or lead) in a process called spallation.[7][9] This produces intense, short bursts of neutrons with a wide range of energies (a "white" neutron source).
- **Flight Path:** The neutrons travel down an evacuated tube, known as a flight path, of a precisely known length (e.g., ~20 meters at LANSCE or ~185 meters at n\_TOF).[9][10]
- **Energy Determination:** As the neutrons travel, they separate based on their velocity, with higher-energy neutrons arriving at the end of the flight path before lower-energy ones. By measuring the time difference between the initial proton pulse and the detection of a reaction at the sample, the neutron's time of flight is determined. Its kinetic energy can then be calculated precisely.[7]
- **Sample Interaction:** The collimated neutron beam impinges on a thin, well-characterized foil of  $^{235}\text{U}$ .
- **Detection:** Detectors surrounding the sample record the radiation emitted from the interactions.

## Key Experimental Setups and Detectors

Two leading-edge facilities for these measurements are the Detector for Advanced Neutron Capture Experiments (DANCE) at the Los Alamos Neutron Science Center (LANSCE) and the n\_TOF facility at CERN.[3][9]

**A. Gamma-Ray Detection with  $4\pi$  Calorimeters:** To measure the capture cross-section, it is necessary to detect the prompt gamma-ray cascade emitted as the newly formed  $^{236}\text{U}^*$  nucleus de-excites.[11]

- **Methodology:** A highly efficient  $4\pi$  gamma-ray calorimeter, such as DANCE, is used.[10] This detector consists of a large number of scintillating crystals (e.g., 160  $\text{BaF}_2$  crystals for DANCE) that completely surround the sample.[10] When a capture event occurs, the calorimeter absorbs the full energy of the emitted gamma-ray cascade. The total energy

deposited is equal to the neutron separation energy of  $^{236}\text{U}$  plus the kinetic energy of the incident neutron.

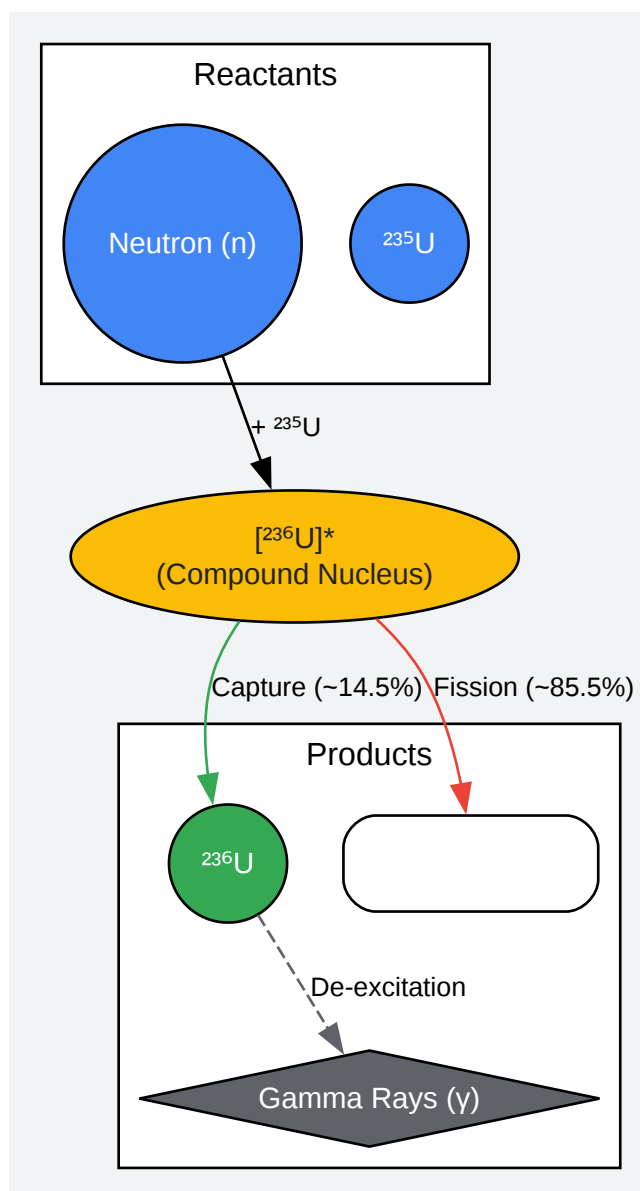
B. Fission Background Rejection: The primary challenge is distinguishing true capture events from the overwhelming background of gamma rays produced by fission.

- Methodology: A "fission-tagging" or "fission-veto" technique is employed.[\[3\]](#) This involves using a secondary detector in coincidence with the gamma-ray calorimeter to identify fission events.
- Fission Detectors: These can be fission chambers that detect the fission fragments directly or, as in the case of the NEUANCE array at LANSCE, an array of scintillators designed to detect the fast neutrons emitted during fission.[\[10\]](#)
- Coincidence Measurement: A data acquisition system records events from both the gamma calorimeter and the fission detector. If a gamma-ray signal in the calorimeter occurs in coincidence with a signal from the fission detector, the event is tagged as fission and is rejected from the capture data set. This allows for a clean measurement of the gamma rays originating solely from neutron capture.[\[10\]](#)

## Visualizations

### Nuclear Reaction Pathway

The following diagram illustrates the competing neutron capture and fission reactions when a neutron interacts with a Uranium-235 nucleus.

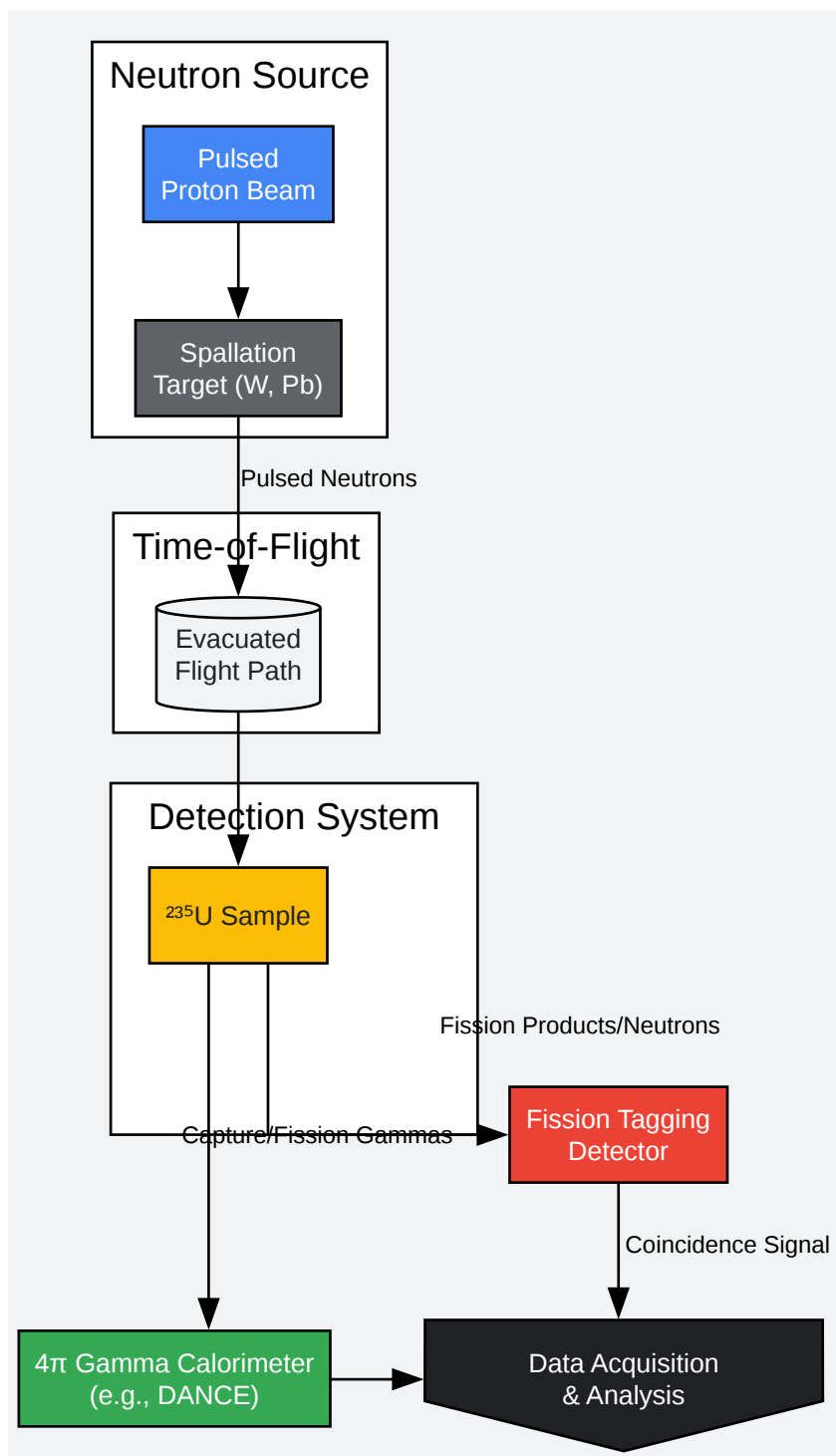


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Diagram 1: Neutron interaction with Uranium-235.

## Experimental Workflow for TOF Measurement

This diagram outlines the typical workflow for a time-of-flight (TOF) experiment to measure the neutron capture cross-section.



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Diagram 2: Time-of-Flight experimental workflow.

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